

Summary of Economic Evaluations for Heat-Stable Carbetocin

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Compound Focus: Carbetocin

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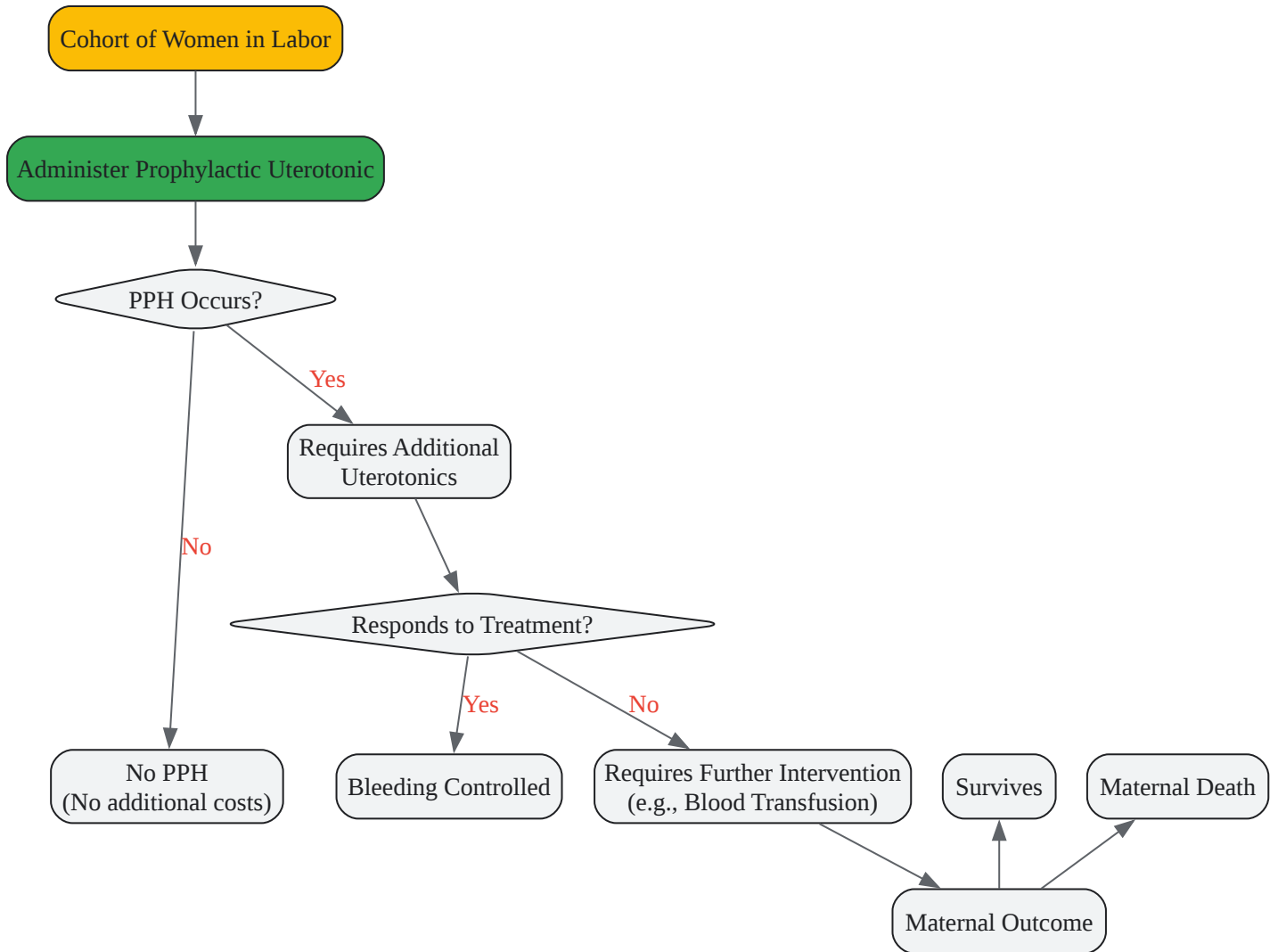
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Country / Setting	Comparison	Key Health Outcomes Averted	Cost & Budget Impact Findings	Source (Year)
India (Public healthcare system) vs. Oxytocin [1]		• 5,468 fewer PPH events • 5 fewer maternal deaths • 244 fewer DALYs (per 100,000 births)	• Cost-saving: Saved US \$171,700 per 100,000 births. • Budget Impact: Projected 5-year savings of US \$11.4 million with 19% market share [1].	Cook et al. (2023) [1]
Uganda (Public health facilities) vs. Oxytocin [2]		• 57,536 fewer PPH cases • 123 fewer maternal deaths • 4,203 fewer DALYs (annual cohort)	• Cost-saving: Annual direct costs lowered by US \$1,058,353 [2].	Ononge et al. (2025) [2]
Canada (Urban Hospital) vs. Oxytocin [3]		(Analysis focused on resource use for PPH management)	• Cost-saving: One hospital could save over CAD \$349,000 annually by switching to carbetocin [3].	ScienceDirect (2021) [3]
Colombia (Women with risk factors for bleeding) vs. Oxytocin (Cesarean Section) [4]		(Measured in QALYs; carbetocin was more effective)	• Cost-saving & More Effective: Lower cost and better outcomes ("dominant" strategy). Saved Col\$94,887 per hemorrhagic event avoided [4].	PMC (2018) [4]
Philippines (Societal perspective) vs. Oxytocin [5]		(Measured in QALYs)	• Not Cost-Effective at the listed price (US \$18). Required a price reduction to be cost-effective [5].	PMC (2020) [5]

Methodological Framework for Economic Evaluations

The economic evidence in the search results is primarily based on a standardized **decision-tree model**. The diagram below illustrates the general logic and structure of this analytical approach.



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The model evaluates the probability of different clinical pathways and assigns corresponding costs and health outcomes (like DALYs or QALYs) to each branch. Key inputs include [1]:

- **Clinical Efficacy:** Relative risk of PPH for **carbetocin** vs. other uterotonics.
- **Healthcare Setting:** Risks and costs differ by level of care (primary, secondary, tertiary) and mode of delivery (vaginal vs. C-section).
- **Costs:** Includes drug acquisition, administration, management of PPH (additional uterotonics, blood transfusion, surgery), and long-term outcomes.

Key Factors Influencing Cost-Effectiveness

The cost-effectiveness of heat-stable **carbetocin** is highly context-dependent. When interpreting results or designing your own study, consider these critical factors:

- **Drug Price:** This is the most significant driver. The Philippines study found it was not cost-effective at a price of US \$18, whereas analyses in India and Uganda used a lower, publicly-subsidized price [5] [1] [2].
- **Cold-Chain Reliability:** In settings with unreliable refrigeration, the effectiveness of oxytocin can be compromised. Heat-stable **carbetocin**'s thermostability (stable at $\leq 30^{\circ}\text{C}$ for up to 3 years) prevents efficacy loss and wastage, making it more valuable in these environments [1] [6] [2].
- **Scope of Costs:** Analyses that capture a broader range of costs (e.g., managing severe PPH, hysterectomy, blood transfusion) are more likely to find **carbetocin** cost-saving, as its higher upfront cost is offset by preventing these expensive complications [3] [4].
- **Perspective:** A **societal perspective** (including patient costs) might yield different results than a **public healthcare system** or **hospital perspective** [5].

Implementation Challenges & Strategies

Successful adoption of heat-stable **carbetocin** extends beyond cost-effectiveness. The research highlights several implementation factors [6]:

- **Training & Protocols:** Providers may be hesitant to switch from oxytocin without adequate training on new protocols to prevent misuse.
- **Supply Chain & Financing:** Uncertain financing and fragmented supply chains can hinder rollout. Strategies like pooled procurement and domestic funding are critical.
- **Policy Integration:** Updating national guidelines and essential medicines lists is a necessary first step, often requiring local cost-effectiveness data.

Frequently Asked Questions (FAQs)

Q1: Under what conditions is heat-stable carbetocin most likely to be cost-saving? It is most likely to be cost-saving when it is procured at a public-sector price comparable to other uterotonics, and when used in settings with high PPH burden and unreliable cold-chain infrastructure, where it can prevent a significant number of expensive severe PPH cases [1] [2].

Q2: Why did the studies from India/Uganda and the Philippines reach different conclusions? The primary reason is the **assumed drug price**. The Indian and Ugandan models used a lower, subsidized price, making **carbetocin** cost-saving. The Philippine analysis used a higher listed price (US \$18) and found it was not cost-effective unless the price was reduced [1] [2] [5].

Q3: What is the key experimental consideration for a health economist building a decision model for carbetocin? The most critical consideration is accurately modeling the **differential PPH risk based on real-world uterotonic efficacy**. This means accounting for the potential **degradation of oxytocin** in the local context due to cold-chain failures, rather than relying solely on efficacy data from ideal trial conditions [1] [2].

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